

# Personal protective equipment for handling 3-chloro-N,N-dimethylpropanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	3-chloro-N,N-dimethylpropanamide
Cat. No.:	B096768

[Get Quote](#)

## Essential Safety and Handling of 3-chloro-N,N-dimethylpropanamide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides essential safety and logistical information for the use of **3-chloro-N,N-dimethylpropanamide** (CAS: 17268-49-4), including personal protective equipment (PPE), operational procedures, and disposal plans.

## Hazard Identification and Personal Protective Equipment

**3-chloro-N,N-dimethylpropanamide** is classified as a hazardous substance. Based on available safety data, the following pictograms and hazard statements apply:

Pictogram:

- GHS07: Harmful

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound:

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards.
Hand Protection	Protective gloves	Chemically resistant (e.g., nitrile, neoprene).
Skin and Body Protection	Impervious clothing	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to ensure safety during the handling of **3-chloro-N,N-dimethylpropanamide**.

- Preparation:
  - Work in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.
  - Ensure that a safety shower and eyewash station are readily accessible.
  - Assemble all necessary equipment and reagents before commencing work.

- Don all required personal protective equipment as specified in the table above.
- Handling:
  - Avoid inhalation of vapors or mists.
  - Prevent contact with skin and eyes.
  - Do not eat, drink, or smoke in the work area.
  - Wash hands thoroughly after handling the compound.
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
  - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

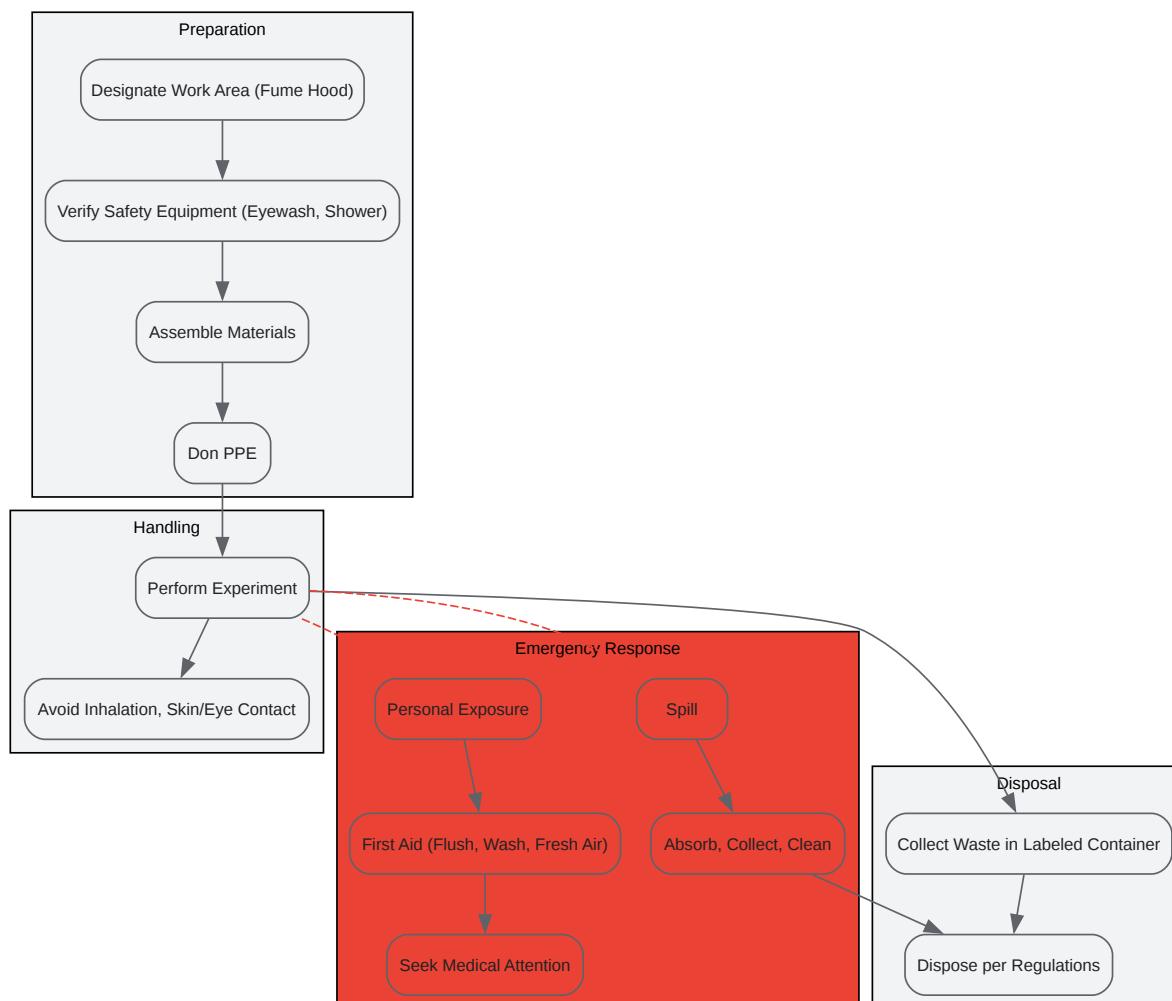
## Disposal Plan

Proper disposal of **3-chloro-N,N-dimethylpropanamide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect waste in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Container Disposal:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.
- Spill Management:
  - In the event of a spill, evacuate the area.
  - Wear appropriate PPE, including respiratory protection.
  - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
  - Collect the absorbed material into a sealed container for disposal.
  - Clean the spill area thoroughly with a suitable solvent.

## Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-chloro-N,N-dimethylpropanamide**.

- To cite this document: BenchChem. [Personal protective equipment for handling 3-chloro-N,N-dimethylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b096768#personal-protective-equipment-for-handling-3-chloro-n-n-dimethylpropanamide>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)